

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Butoxyethyl Acetate

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Compound of Interest

Compound Name: 2-Butoxyethyl acetate

Cat. No.: B086340

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to both personal safety and the integrity of experimental outcomes. This guide provides essential, immediate safety and logistical information for the handling of **2-Butoxyethyl acetate**, a common solvent in laboratory settings. Adherence to these procedures will help ensure a safe and compliant laboratory environment.

Essential Safety and Physical Properties

A thorough understanding of the chemical's properties is the first step in safe handling. Below is a summary of key quantitative data for **2-Butoxyethyl acetate**.

Property	Value
Occupational Exposure Limits	
OSHA PEL	None established
NIOSH REL	TWA 5 ppm (33 mg/m ³)[1][2]
ACGIH TLV	TWA 20 ppm[3]
Physical Properties	
Flash Point	71 °C (160 °F) - Closed Cup[2][4]
Boiling Point	192 °C (378 °F)[2][4]
Melting Point	-64 °C (-83 °F)[4][5]
Vapor Pressure	0.3 mmHg at 20°C[2]
Autoignition Temperature	340 °C (644 °F)[2][4]
Storage	
Recommended Storage Temperature	15 - 25 °C (59 - 77 °F)[6]

Operational Plan for Handling 2-Butoxyethyl Acetate

A systematic approach to handling **2-Butoxyethyl acetate** is crucial. The following step-by-step protocol outlines the necessary procedures from preparation to disposal.

Pre-Handling and Preparation

- **Risk Assessment:** Before beginning any work, conduct a thorough risk assessment for the planned experiment, considering the quantities of **2-Butoxyethyl acetate** to be used and the potential for exposure.
- **Engineering Controls:** Ensure work is conducted in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate vapors.
- **Personal Protective Equipment (PPE):** Don the following mandatory PPE before handling the chemical:

- Eye Protection: Safety glasses with side shields or chemical goggles are required.
- Hand Protection: Wear chemical-resistant gloves. While PVC gloves have been mentioned, it is crucial to consult a glove compatibility chart for the specific brand and model to ensure adequate protection against **2-Butoxyethyl acetate**.
- Skin and Body Protection: A standard laboratory coat is required. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron should also be worn.
- Respiratory Protection: If working outside of a fume hood or in an area with inadequate ventilation where vapor concentrations may exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.^{[7][8]}

Handling Procedures

- Dispensing: When transferring or dispensing the chemical, do so slowly and carefully to avoid splashing. Use a funnel for transferring to smaller containers.
- Heating: Avoid heating **2-Butoxyethyl acetate** near open flames or other ignition sources due to its combustible nature.^[9] If heating is necessary, use a well-controlled heating mantle or water bath within a fume hood.
- Mixing: When mixing with other substances, add **2-Butoxyethyl acetate** slowly while stirring to prevent splashing and uncontrolled reactions.

Storage

- Container: Keep the chemical in its original, tightly sealed container when not in use.^[6]
- Location: Store in a cool, dry, well-ventilated area away from direct sunlight, heat, and ignition sources.^[6]
- Incompatible Materials: Store separately from strong oxidizing agents.^{[1][2][4]}

Disposal Plan

Proper disposal of **2-Butoxyethyl acetate** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** Collect all waste containing **2-Butoxyethyl acetate** in a designated, properly labeled, and sealed hazardous waste container.
- **Contaminated Materials:** Any materials used to clean up spills, such as absorbent pads, as well as disposable PPE that has come into contact with the chemical, should be disposed of as hazardous waste.
- **Consult Regulations:** Dispose of the hazardous waste in accordance with all local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste disposal procedures. Do not pour **2-Butoxyethyl acetate** down the drain.[\[10\]](#)

Emergency Procedures

In the event of an emergency, immediate and appropriate action is vital.

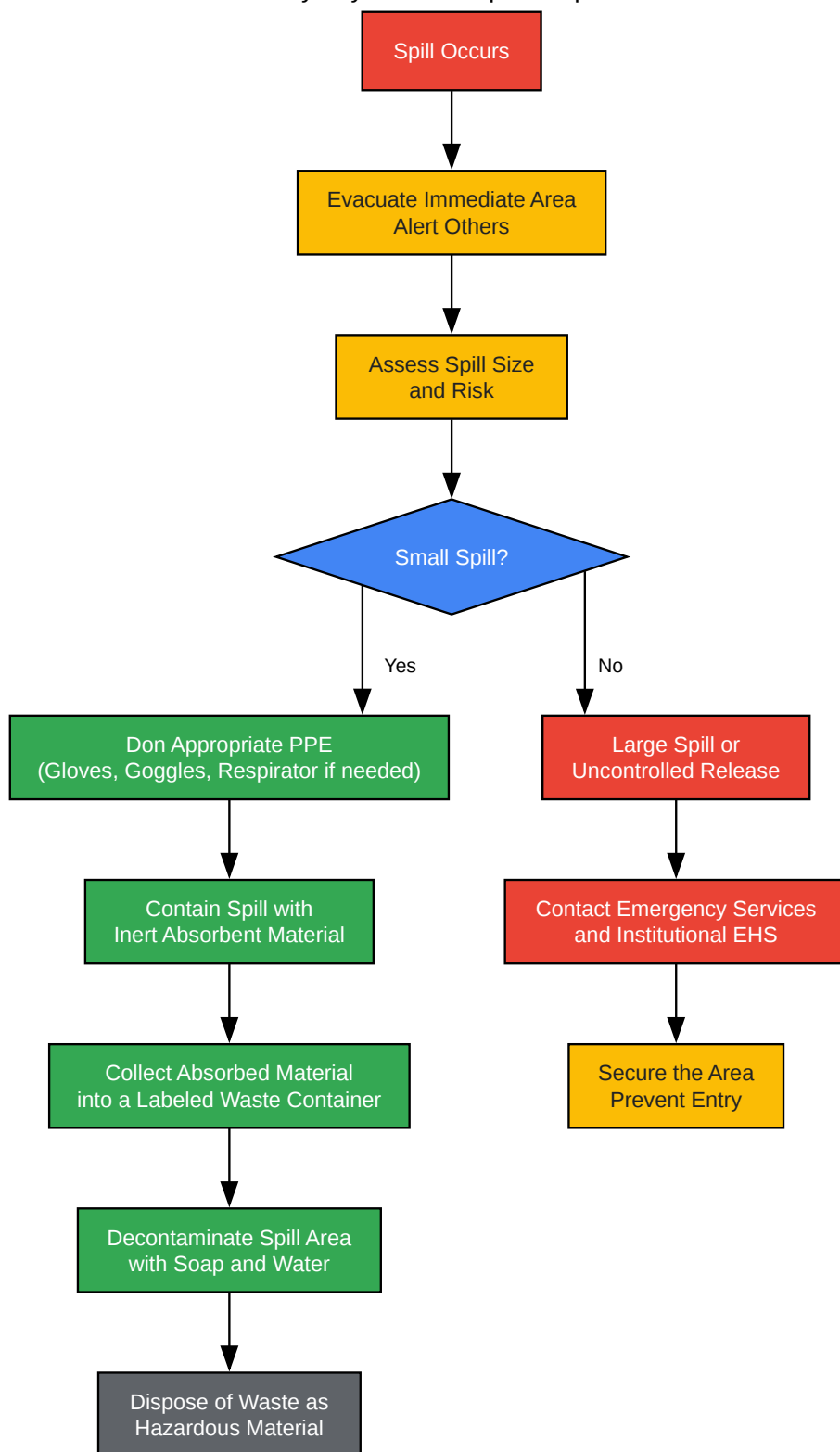
First Aid

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[10\]](#)
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[\[10\]](#)[\[11\]](#)
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[\[9\]](#)[\[11\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[10\]](#)[\[11\]](#)

Spill Response Workflow

The following diagram outlines the logical steps to take in the event of a **2-Butoxyethyl acetate** spill.

2-Butoxyethyl Acetate Spill Response



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Caption: Workflow for handling a **2-Butoxyethyl acetate** spill.

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